

TG4-155 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: TG4-155

Cat. No.: B1682783

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TG4-155 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **TG4-155**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **TG4-155**?

A1: The recommended solvent for dissolving **TG4-155** is dimethyl sulfoxide (DMSO).^{[1][2][3][4][5]} It is sparingly soluble in ethanol and insoluble in water.

Q2: What is the solubility of **TG4-155** in various solvents?

A2: The solubility of **TG4-155** can vary slightly between suppliers. For the most accurate information, always refer to the certificate of analysis provided with your specific lot of the compound. A summary of reported solubility values is provided in the table below.

Q3: Are there any specific recommendations for preparing **TG4-155** stock solutions in DMSO?

A3: Yes, it is crucial to use fresh, anhydrous DMSO. DMSO is hygroscopic and can absorb moisture, which will reduce the solubility of **TG4-155**. For maximum solubility, ultrasonic treatment may be necessary.

Q4: How should I store the solid **TG4-155** compound and its stock solutions?

A4: Solid **TG4-155** should be stored at -20°C for long-term stability (≥ 2 years). Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to two years. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Troubleshooting Guide

Issue: I am having difficulty dissolving **TG4-155** in DMSO, or the compound is precipitating out of solution.

- Root Cause 1: DMSO quality. The DMSO used may have absorbed moisture.
 - Solution: Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO.
- Root Cause 2: Insufficient mixing. The compound may not be fully dispersed in the solvent.
 - Solution: Briefly warm the solution and use sonication to aid dissolution.
- Root Cause 3: Supersaturation. The concentration of **TG4-155** may be too high for the solvent volume.
 - Solution: Refer to the solubility data table and ensure you are not exceeding the maximum solubility. If necessary, add more solvent to decrease the concentration.

Data Presentation

Table 1: Solubility of **TG4-155** in Common Laboratory Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Source(s)
DMSO	125	316.89	
DMSO	79	200.27	
DMSO	35	~88.7	
DMSO	30	~76.0	
DMSO	20	~50.7	
DMF	50	~126.7	
Ethanol	10	~25.3	
Ethanol	5	~12.7	
Water	Insoluble	-	

Note: The molecular weight of **TG4-155** is approximately 394.47 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 10 mM **TG4-155** Stock Solution in DMSO

- Weighing: Accurately weigh out 3.945 mg of **TG4-155** powder.
- Dissolving: Add 1 mL of fresh, anhydrous DMSO to the vial containing the **TG4-155**.
- Mixing: Vortex the solution thoroughly. If needed, sonicate the vial for 5-10 minutes in a water bath to ensure complete dissolution.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

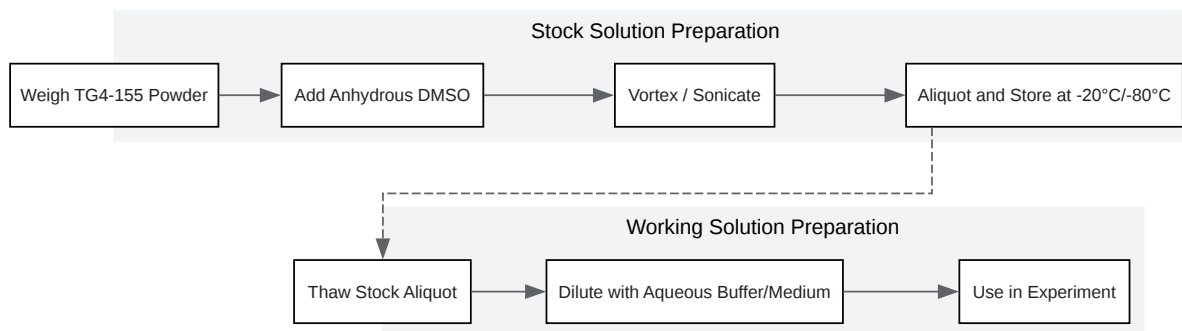
Protocol 2: Dilution of **TG4-155** Stock Solution for In Vitro Experiments

- Thawing: Thaw a single aliquot of the 10 mM **TG4-155** stock solution at room temperature.

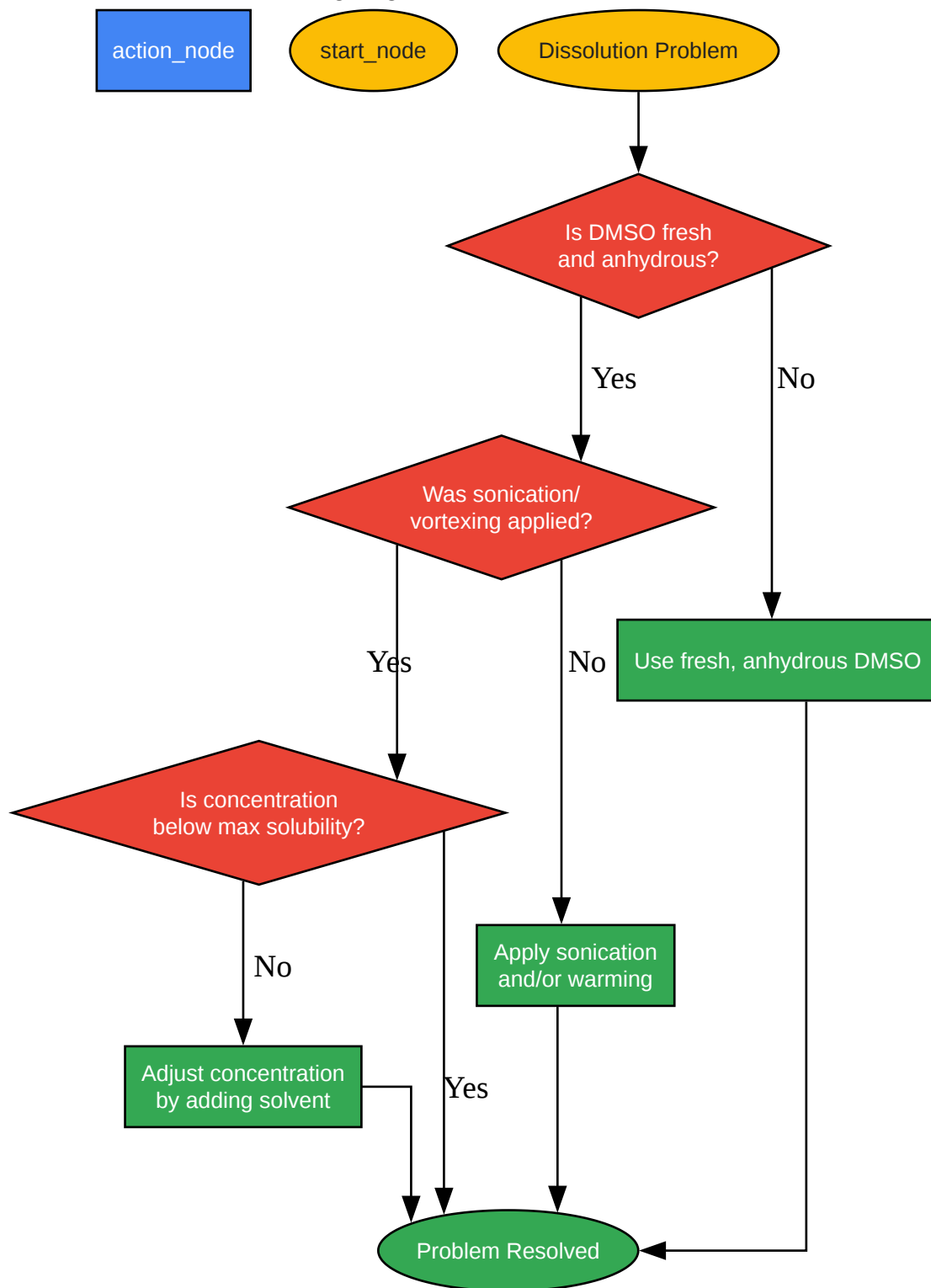
- Dilution: Serially dilute the stock solution with your cell culture medium to achieve the desired final concentrations for your experiment. It is important to first dissolve the **TG4-155** in DMSO before diluting with aqueous buffers.

Visualizations

Experimental Workflow: TG4-155 Solution Preparation



Troubleshooting Logic for TG4-155 Dissolution Issues

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- To cite this document: BenchChem. [TG4-155 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682783#tg4-155-solubility-in-dms-and-other-solvents]

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